

# SNIPER(BRD)-1 in vitro efficacy

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**Compound Focus:** Sniper(brd)-1

Cat. No.: S543482

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## In Vitro Efficacy Data

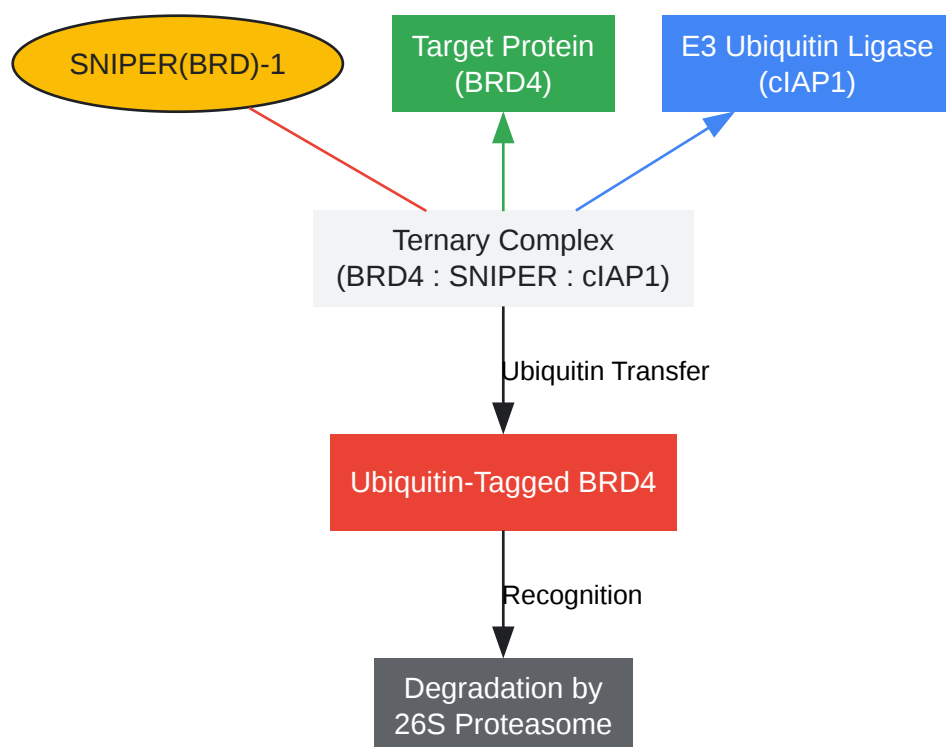
Aspect	Description / Value	Experimental Context
Targets	BRD4, cIAP1, XIAP [1]	Protein degradation observed in LNCaP cells [1].
IC <sub>50</sub> Values	cIAP1: 6.8 nM; cIAP2: 17 nM; XIAP: 49 nM [1]	Measured for cIAP1, cIAP2, and XIAP proteins [1].
Protein Degradation	Significant reduction of BRD4, cIAP1, and XIAP levels [1]	Treatment in LNCaP cells; concentrations: 0.003-1 µM; duration: 6 & 24 hours [1].

## Mechanism of Action

**SNIPER(BRD)-1** is a bifunctional degrader molecule. Its structure consists of three parts [1]:

- **(+)-JQ-1 (Pink):** A ligand that binds to the target protein, BRD4.
- **LCL161 (Blue):** An antagonist that recruits the E3 ubiquitin ligase, specifically cIAP1 (cellular Inhibitor of Apoptosis Protein 1).
- **Linker (Black):** A chemical chain that connects the two ligands.

The proposed mechanism of action for **SNIPER(BRD)-1**, based on the general SNIPER technology, can be visualized as follows [2]:



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Diagram of the **SNIPER(BRD)-1** mechanism, where it brings the target protein (BRD4) and E3 ligase (cIAP1) together, leading to ubiquitination and proteasomal degradation of BRD4.

This mechanism is **event-driven**, meaning a single SNIPER molecule can catalyze multiple rounds of target degradation, offering a potential advantage over traditional inhibitors [3].

## Information Gaps and Current Limitations

Based on the search results, the following detailed experimental data and protocols for **SNIPER(BRD)-1** are not available:

- **Detailed Cell Viability/Anti-proliferation Assays:** Specific IC<sub>50</sub> or GI<sub>50</sub> values for its effect on cancer cell growth.
- **Comprehensive Time-Course & Dose-Response Studies:** Detailed kinetics of protein degradation beyond the initial observations.
- **Full Experimental Protocols:** Complete step-by-step methodologies for detecting protein degradation and ubiquitylation specifically for this compound.

- **Specificity Profiling:** Data on its effects on a broader range of proteins to fully understand off-target potential.

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## References

1. SNIPER(BRD)-1 | BRD SNIPER Degradar [medchemexpress.com]
2. Protocols for Synthesis of SNIPERs and the Methods ... [pubmed.ncbi.nlm.nih.gov]
3. Proteolysis-targeting chimeras in cancer therapy [pmc.ncbi.nlm.nih.gov]

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